

Characterization of 2,6-Diphenylpyridine-4-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2,6-Diphenylpyridine-4-carbaldehyde

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Abstract

This document provides a comprehensive technical overview of **2,6-Diphenylpyridine-4-carbaldehyde**, a heterocyclic compound of interest in medicinal chemistry and materials science. Due to its substituted pyridine framework, this molecule holds potential as a versatile building block for the synthesis of novel therapeutic agents and functional materials. This guide covers its chemical and physical properties, outlines plausible synthetic routes with detailed experimental protocols, and discusses its potential biological significance. The information is presented to support further research and development involving this compound.

Chemical and Physical Properties

2,6-Diphenylpyridine-4-carbaldehyde, with the CAS number 18780-01-3, is a solid organic compound.^[1] While specific, experimentally determined physical properties such as melting and boiling points are not readily available in the literature, its structural characteristics suggest it is a crystalline solid at room temperature with limited solubility in water but better solubility in common organic solvents.

Table 1: Physicochemical Properties of **2,6-Diphenylpyridine-4-carbaldehyde**

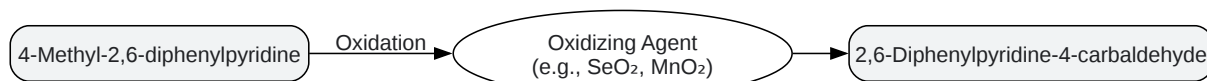
Property	Value	Source/Comment
CAS Number	18780-01-3	[1]
Molecular Formula	C ₁₈ H ₁₃ NO	[1]
Molecular Weight	259.31 g/mol	Calculated
Appearance	Likely a solid	Inferred from related compounds
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Sparingly soluble in water, soluble in organic solvents	Inferred from structure

Synthesis of 2,6-Diphenylpyridine-4-carbaldehyde

While a specific, detailed experimental protocol for the synthesis of **2,6-Diphenylpyridine-4-carbaldehyde** is not widely published, several general synthetic strategies for substituted pyridines can be adapted. The most plausible methods include the Kröhnke pyridine synthesis, synthesis from pyrylium salts, and functional group transformation from a precursor.

Proposed Synthetic Pathway: Oxidation of 4-Methyl-2,6-diphenylpyridine

A common and effective method for the preparation of pyridine-4-carbaldehydes is the oxidation of the corresponding 4-methylpyridine derivative.[2]



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Caption: Proposed synthesis of **2,6-Diphenylpyridine-4-carbaldehyde** via oxidation.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-methyl-2,6-diphenylpyridine (1 equivalent) in a suitable solvent such as dioxane or a mixture of acetic acid and water.
- **Addition of Oxidant:** Add a suitable oxidizing agent, for example, selenium dioxide (SeO_2) (1.1 equivalents), portion-wise to the stirred solution.
- **Reaction Conditions:** Heat the reaction mixture to reflux (typically 80-100 °C) and monitor the reaction progress by thin-layer chromatography (TLC). The reaction time can vary from a few hours to overnight.
- **Work-up:** After completion of the reaction, cool the mixture to room temperature and filter to remove any solid byproducts.
- **Extraction:** If necessary, neutralize the filtrate with a base (e.g., sodium bicarbonate solution) and extract the product with an organic solvent such as dichloromethane or ethyl acetate.
- **Purification:** Dry the combined organic extracts over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate).
- **Characterization:** Confirm the structure and purity of the final product using spectroscopic methods (NMR, IR, MS).

Spectroscopic Characterization

Detailed spectroscopic data for **2,6-Diphenylpyridine-4-carbaldehyde** is scarce in the public domain. However, based on the analysis of its structural fragments and data from related compounds, the expected spectral characteristics can be predicted.

Table 2: Predicted Spectroscopic Data for **2,6-Diphenylpyridine-4-carbaldehyde**

Technique	Predicted Chemical Shifts / Frequencies
^1H NMR	δ ~10.0 ppm (s, 1H, -CHO), δ 7.5-8.5 ppm (m, aromatic protons)
^{13}C NMR	δ ~193 ppm (C=O), δ 120-160 ppm (aromatic carbons)
IR (cm^{-1})	~1700 (C=O stretch of aldehyde), ~1600, 1580 (C=C and C=N stretching of pyridine and phenyl rings), ~3050 (aromatic C-H stretch)
Mass Spec.	m/z = 259 (M^+)

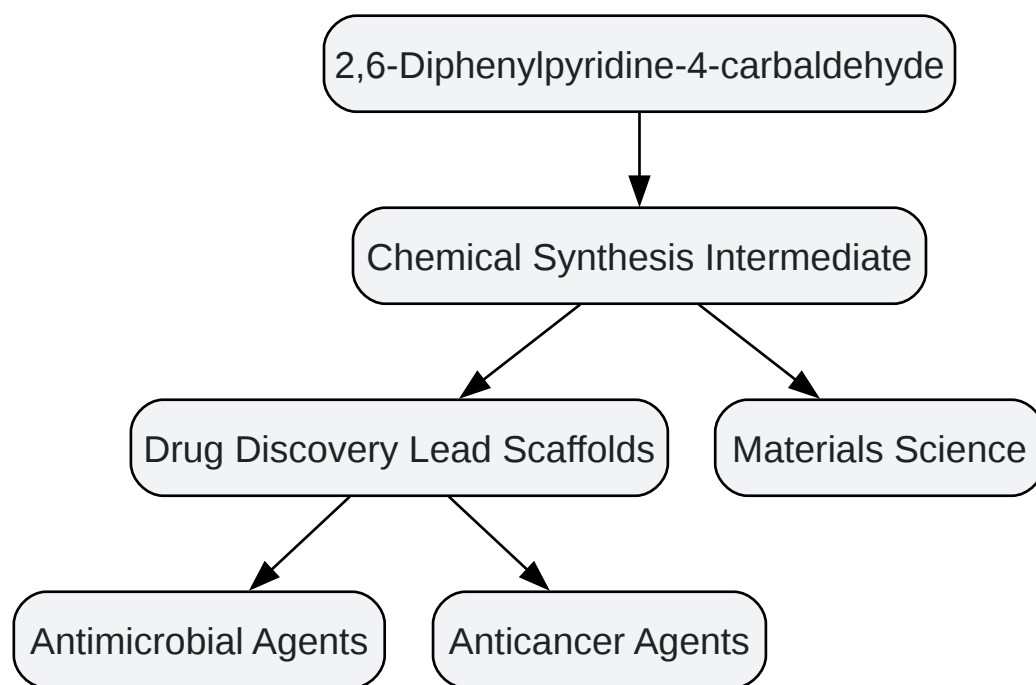
Note: These are predicted values and may differ from experimental results. The ^1H NMR of the parent compound, 2,6-diphenylpyridine, shows aromatic protons in the range of δ 7.4-8.2 ppm. [3]

Potential Biological Activity and Applications

Pyridine and its derivatives are a cornerstone in medicinal chemistry, forming the core of numerous approved drugs.[4] The pyridine scaffold is known to be a key pharmacophore in compounds exhibiting a wide range of biological activities, including antimicrobial, antifungal, antiviral, and anticancer properties.[4][5][6]

The introduction of a carbaldehyde group at the 4-position of the 2,6-diphenylpyridine core provides a reactive handle for further chemical modifications, making it a valuable intermediate for the synthesis of a diverse library of compounds for drug discovery. For instance, the aldehyde can be readily converted into imines, oximes, hydrazones, or reduced to an alcohol, each transformation leading to a new class of molecules with potentially unique biological profiles.

While no specific signaling pathways have been directly associated with **2,6-Diphenylpyridine-4-carbaldehyde**, derivatives of substituted pyridines have been investigated for their cytotoxic effects against various cancer cell lines.[7][8]



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Caption: Potential applications of **2,6-Diphenylpyridine-4-carbaldehyde**.

Conclusion

2,6-Diphenylpyridine-4-carbaldehyde is a valuable synthetic intermediate with significant potential in the fields of medicinal chemistry and materials science. While detailed experimental characterization data is limited, its synthesis can be achieved through established organic chemistry methodologies. The presence of the reactive aldehyde functionality, coupled with the biologically relevant diphenylpyridine core, makes it an attractive starting material for the development of novel compounds with a wide range of potential therapeutic applications. Further research into the synthesis, characterization, and biological evaluation of this compound and its derivatives is warranted.

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